An In-depth Technical Guide to Methyl 3-ethoxy-4-methoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 3-ethoxy-4-methoxybenzoate*
CAS No.:	*97966-31-9*
Cat. No.:	*B2367940*

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This guide provides a comprehensive technical overview of **Methyl 3-ethoxy-4-methoxybenzoate**, a significant building block in organic synthesis, particularly for pharmaceutical drug development. This document will delve into its chemical identity, a detailed, field-tested synthetic route with mechanistic insights, its physicochemical and spectroscopic properties, and its applications, thereby serving as a crucial resource for researchers, scientists, and professionals in drug development.

Chemical Identity and Nomenclature

The compound of interest is unequivocally identified by the International Union of Pure and Applied Chemistry (IUPAC) as **Methyl 3-ethoxy-4-methoxybenzoate**.[1] This nomenclature precisely describes a benzene ring substituted with a methyl ester group, an ethoxy group at the third position, and a methoxy group at the fourth position, relative to the ester.

For clarity and cross-referencing in research and procurement, the following identifiers are critical:

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Identifier	Value	Source
IUPAC Name	Methyl 3-ethoxy-4-methoxybenzoate	[1]
CAS Number	97966-31-9	[1]
Molecular Formula	$C_{11}H_{14}O_4$	[1]
Molecular Weight	210.23 g/mol	[1]
Canonical SMILES	CCOC1=C(C=CC(=C1)C(=O)OC)OC	[1]
InChI Key	PCDOQKFPBWQJCT-UHFFFAOYSA-N	[1]

Strategic Synthesis Pathway

The synthesis of **Methyl 3-ethoxy-4-methoxybenzoate** is a multi-step process that demands careful control of reaction conditions to ensure high yield and purity. The most logical and efficient pathway commences with the readily available starting material, isovanillin (3-hydroxy-4-methoxybenzaldehyde). The overall synthetic workflow is depicted below.



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Caption: Synthetic workflow for **Methyl 3-ethoxy-4-methoxybenzoate**.

Step 1: Ethylation of Isovanillin to 3-Ethoxy-4-methoxybenzaldehyde

Causality of Experimental Choices: The initial step involves a Williamson ether synthesis to introduce the ethoxy group. Isovanillin is selected as the starting material due to its commercial availability and the presence of a phenolic hydroxyl group that can be readily alkylated.[2][3][4][5][6] A weak base like potassium carbonate is preferred over strong bases such as sodium

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hydroxide to prevent side reactions, particularly the Cannizzaro reaction of the aldehyde functionality under harsh basic conditions. Bromoethane is a suitable and reactive ethylating agent for this transformation. The use of a polar aprotic solvent like dimethylformamide (DMF) or acetone facilitates the dissolution of the phenoxide salt and the nucleophilic attack on the bromoethane.

Experimental Protocol:

- To a stirred solution of isovanillin (1.0 eq) in anhydrous acetone, add anhydrous potassium carbonate (1.5 eq).
- Add bromoethane (1.2 eq) dropwise to the reaction mixture at room temperature.
- Heat the mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude 3-ethoxy-4-methoxybenzaldehyde.
- Purify the crude product by recrystallization from ethanol/water to yield a white to off-white solid.[7][8]

Step 2: Oxidation to 3-Ethoxy-4-methoxybenzoic Acid

Causality of Experimental Choices: The aldehyde functional group of 3-ethoxy-4-methoxybenzaldehyde is selectively oxidized to a carboxylic acid.[8][9][10][11] While various oxidizing agents can achieve this, potassium permanganate ($KMnO_4$) in a basic solution is a classic and effective method.[12] The reaction is performed under basic conditions to prevent the formation of unwanted byproducts and to facilitate the dissolution of the starting material. Acidification in the work-up protonates the carboxylate salt to yield the desired carboxylic acid. Alternatively, milder and more modern oxidizing agents like Oxone can be employed to avoid the use of heavy metals.[13]

Experimental Protocol:

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- Dissolve 3-ethoxy-4-methoxybenzaldehyde (1.0 eq) in a suitable solvent such as aqueous acetone or pyridine.
- Slowly add a solution of potassium permanganate (1.1 eq) in water to the stirred solution, maintaining the temperature below 30 °C with an ice bath.
- Stir the reaction mixture at room temperature for 2-4 hours, or until the purple color of the permanganate has disappeared.
- Filter the reaction mixture to remove the manganese dioxide precipitate.
- Acidify the filtrate with concentrated hydrochloric acid (HCl) until a white precipitate forms.
- Collect the precipitate by vacuum filtration, wash with cold water, and dry to obtain 3-ethoxy-4-methoxybenzoic acid.

Step 3: Fischer-Speier Esterification to **Methyl 3-ethoxy-4-methoxybenzoate**

Causality of Experimental Choices: The final step is a Fischer-Speier esterification of 3-ethoxy-4-methoxybenzoic acid.[14] This acid-catalyzed esterification utilizes an excess of methanol to drive the equilibrium towards the product side, maximizing the yield. A strong acid catalyst, typically sulfuric acid, is essential to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity for nucleophilic attack by methanol.

Experimental Protocol:

- Suspend 3-ethoxy-4-methoxybenzoic acid (1.0 eq) in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 5 mol%) to the mixture.
- Heat the reaction mixture to reflux and maintain for 3-5 hours, with TLC monitoring.
- After cooling, neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent like ethyl acetate.

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- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the resulting crude ester by column chromatography on silica gel to afford pure **Methyl 3-ethoxy-4-methoxybenzoate**.

Physicochemical and Spectroscopic Data

While experimental data for **Methyl 3-ethoxy-4-methoxybenzoate** is not widely published, the following table summarizes its computed properties and the experimental properties of its key precursors.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
Isovanillin	$C_8H_8O_3$	152.15	113-116	179 @ 15 mmHg
3-Ethoxy-4-methoxybenzaldehyde	$C_{10}H_{12}O_3$	180.20	51-53	155 @ 10 mmHg
3-Ethoxy-4-methoxybenzoic Acid	$C_{10}H_{12}O_4$	196.20	156-160	316.4 (Predicted)
Methyl 3-ethoxy-4-methoxybenzoate	$C_{11}H_{14}O_4$	210.23	N/A	N/A

Data for precursors sourced from various chemical suppliers and databases.[9][14][15] Computed properties for the final product are available on PubChem.[1][16]

Spectroscopic Characterization (Predicted):

- ^{1}H NMR: Expected signals would include a singlet for the methyl ester protons (~3.9 ppm), a singlet for the methoxy protons (~3.8 ppm), a quartet and a triplet for the ethoxy group (~4.1

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and ~1.4 ppm, respectively), and aromatic protons in the range of 6.9-7.6 ppm.

- ^{13}C NMR: Characteristic peaks would be observed for the ester carbonyl carbon (~167 ppm), aromatic carbons (110-155 ppm), methoxy and ethoxy carbons (~55-65 ppm), and the methyl ester carbon (~52 ppm).

- IR Spectroscopy: Key absorption bands would be present for the C=O stretch of the ester (~1720 cm^{-1}), C-O stretching vibrations (~1250-1000 cm^{-1}), and aromatic C-H and C=C stretching.

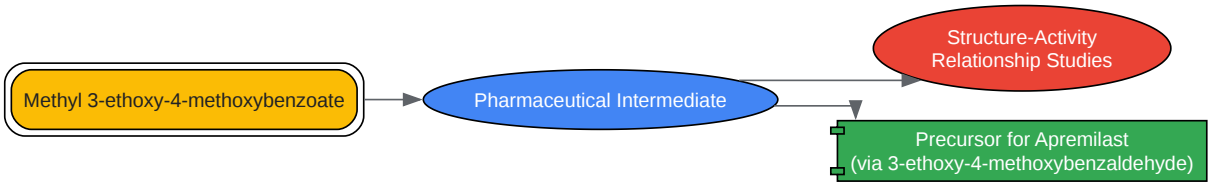
- Mass Spectrometry: The molecular ion peak (M+) would be expected at m/z = 210. Common fragmentation patterns would involve the loss of the methoxy (-OCH_3) and ethoxy (-OCH_2CH_3) groups.

Applications in Drug Development

Substituted benzoic acid derivatives are pivotal scaffolds in medicinal chemistry.[17][18] The title compound, **Methyl 3-ethoxy-4-methoxybenzoate**, and its precursors are valuable intermediates in the synthesis of more complex pharmaceutical agents.

A notable application of the precursor, 3-ethoxy-4-methoxybenzaldehyde, is in the synthesis of Apremilast.[7][19] Apremilast is an orally available small molecule inhibitor of phosphodiesterase 4 (PDE4) used in the treatment of certain types of psoriasis and psoriatic arthritis. The benzaldehyde serves as a key building block for constructing the core structure of the drug.

The structural motif of a di-alkoxy substituted benzene ring is prevalent in many biologically active molecules, and **Methyl 3-ethoxy-4-methoxybenzoate** provides a versatile starting point for further chemical modifications to explore structure-activity relationships (SAR) in drug discovery programs.



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Caption: Key applications of **Methyl 3-ethoxy-4-methoxybenzoate**.

Safety and Handling

As with all laboratory chemicals, **Methyl 3-ethoxy-4-methoxybenzoate** and its synthetic intermediates should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All synthetic procedures should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. The precursor, methyl 3-hydroxy-4-methoxybenzoate, is known to cause skin and eye irritation and may cause respiratory irritation.[20]

Conclusion

Methyl 3-ethoxy-4-methoxybenzoate is a valuable and versatile chemical intermediate. The synthetic pathway detailed in this guide, starting from isovanillin, offers a reliable and scalable method for its production. Its importance as a precursor in the synthesis of pharmacologically active molecules, such as Apremilast, underscores its relevance in the field of drug discovery and development. This guide provides the foundational knowledge for researchers and scientists to confidently synthesize and utilize this compound in their work.

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